

Application Notes and Protocols: Preparing AG 1295 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AG 1295 is a potent and selective inhibitor of the Platelet-Derived Growth Factor Receptor (PDGFR) tyrosine kinase.[1][2][3] It functions by competitively blocking the ATP binding site, thereby inhibiting receptor autophosphorylation and subsequent downstream signaling pathways.[4] AG 1295 specifically targets PDGFR and does not significantly affect the Epidermal Growth Factor Receptor (EGFR), making it a valuable tool for investigating PDGF-mediated cellular processes such as proliferation, migration, and survival.[1][5][6] Its application is prominent in cancer research and studies of fibrotic diseases.[1][7]

This document provides detailed protocols for the preparation, storage, and application of **AG 1295** stock solutions using Dimethyl Sulfoxide (DMSO), ensuring reproducibility and accuracy in experimental settings.

Data Presentation

Quantitative data for **AG 1295** is summarized in the tables below for easy reference.

Table 1: Physicochemical Properties of AG 1295



Property	Value	Reference
Chemical Name	6,7-Dimethyl-2- phenylquinoxaline	[4][6][8]
CAS Number	71897-07-9	[1][5][6]
Molecular Formula	C16H14N2	[1][5][6]
Molecular Weight	234.30 g/mol	[1][4][5]
Appearance	Light yellow to yellow solid	[1]
Purity	≥98%	[8]

Table 2: Solubility and Inhibitory Concentrations (IC50) of AG 1295

Parameter	Value	Condition/Assay	Reference
Solubility in DMSO	50-60 mg/mL (approx. 213-256 mM)	Sonication recommended	[1][5]
IC50	0.3 - 0.5 μΜ	PDGFR autophosphorylation (membrane assay)	[1][2][5]
IC50	0.5 - 1.0 μΜ	PDGFR autophosphorylation (Swiss 3T3 cells)	[1][3][5]
IC50	2.5 μΜ	PDGF-dependent DNA synthesis (Swiss 3T3 cells)	[4][6]

Table 3: Recommended Storage Conditions



Form	Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[1][5]
4°C	2 years	[1][5]	
DMSO Stock Solution	-80°C	up to 2 years	[1]
-20°C	up to 1 year	[1][5]	

Experimental Protocols

Protocol 1: Preparation of a 50 mM AG 1295 Stock Solution

This protocol details the steps to prepare a concentrated stock solution of **AG 1295** in DMSO. Proper handling and sterile techniques are crucial to prevent contamination and degradation.

Materials and Equipment:

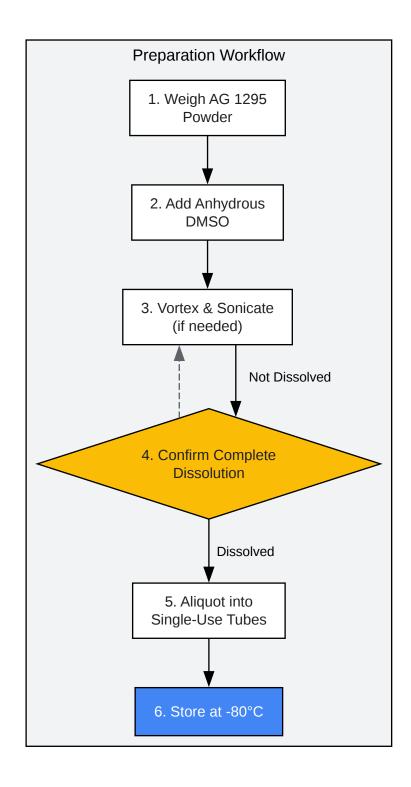
- **AG 1295** powder (MW: 234.30)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity, sterile-filtered[9]
- Calibrated analytical balance (readable to 0.1 mg)
- Sterile, nuclease-free 1.5 mL microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator (optional, but recommended)[5]
- Personal Protective Equipment (PPE): lab coat, safety glasses, chemical-resistant gloves

Procedure:



- Preparation: Before opening, allow the vial of AG 1295 powder to equilibrate to room temperature to prevent moisture condensation.
- Calculation: Determine the volume of DMSO required. To prepare a 50 mM stock solution:
 - Volume (mL) = [Mass (mg) / 234.30 (mg/mmol)] / 50 (mmol/L)
 - Example: For 5 mg of **AG 1295** powder: Volume (mL) = [5 mg / 234.30 mg/mmol] / 50 mmol/L = 0.0004268 L = 0.427 mL or 427 μ L.
- Weighing: Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of AG 1295 powder (e.g., 5 mg) into the tube.
- Dissolving: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO (e.g., 427 μL) to the tube containing the AG 1295 powder.[9]
- Mixing: Tightly cap the tube and vortex for 1-2 minutes until the solid is completely dissolved.
 Visually inspect the solution against a light source to ensure no particulates are present.[9]
- Sonication (if necessary): If the compound does not dissolve completely, place the tube in a water bath sonicator for 5-10 minutes.[5]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound and introduce moisture, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, clearly labeled microcentrifuge tubes.[1][9][10]
- Storage: Store the aliquots in a sealed container at -80°C for long-term storage (up to 2 years).[1]





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Caption: Workflow for preparing AG 1295 stock solution in DMSO.



Protocol 2: Application in a Cell Proliferation Assay (MTT Assay)

This protocol provides an example of how to use the **AG 1295** stock solution to inhibit PDGF-stimulated cell growth.

Materials:

- Cells responsive to PDGF (e.g., rabbit conjunctival fibroblasts, Swiss 3T3 cells)[3][11]
- Complete growth medium (e.g., DMEM + 10% FBS)
- Serum-free or low-serum medium (e.g., DMEM + 0.5% FBS)
- Recombinant PDGF-BB
- 50 mM AG 1295 DMSO stock solution (from Protocol 1)
- 96-well cell culture plates
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Solubilization buffer (e.g., acidified isopropanol)
- Plate reader (570 nm absorbance)

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 1 x 10⁴ cells/well in 100 μL of complete growth medium and incubate for 24 hours (37°C, 5% CO₂).[11]
- Serum Starvation: Gently aspirate the medium and wash the cells once with sterile PBS. Add $100~\mu L$ of low-serum medium (0.5% FBS) and incubate for 12-24 hours to synchronize the cells.
- Preparation of Working Solutions:
 - Thaw one aliquot of the 50 mM AG 1295 stock solution.

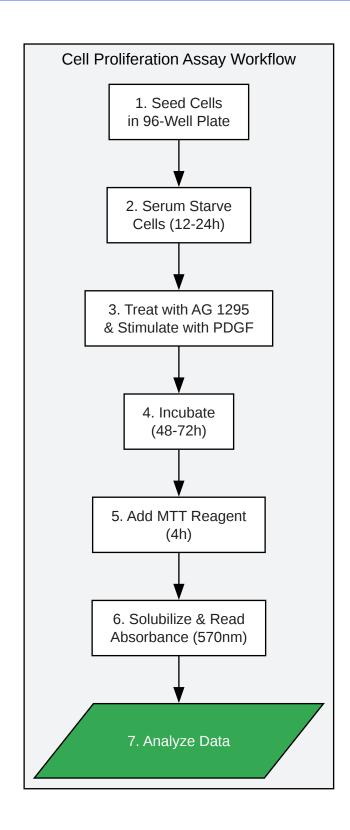


- \circ Perform serial dilutions in low-serum medium to prepare 2X final concentrations of the inhibitor (e.g., 200 μ M, 20 μ M, 2 μ M).
- Important: The final DMSO concentration in the wells should not exceed 0.1% to avoid solvent toxicity. Prepare a vehicle control using the same final concentration of DMSO.[5]

Treatment:

- Add 50 μL of the 2X AG 1295 working solutions or vehicle control to the appropriate wells.
- Immediately add 50 μL of 4X PDGF-BB (e.g., 200 ng/mL for a final concentration of 50 ng/mL) or medium alone (for unstimulated control). The total volume is now 200 μL.
- Incubation: Incubate the plate for 48-72 hours at 37°C, 5% CO₂.[11]
- MTT Assay:
 - Add 20 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours.
 - $\circ\,$ Aspirate the medium and add 150 μL of solubilization buffer to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a plate reader.
- Data Analysis: Normalize the absorbance values to the vehicle-treated control to determine the percentage of cell growth inhibition.





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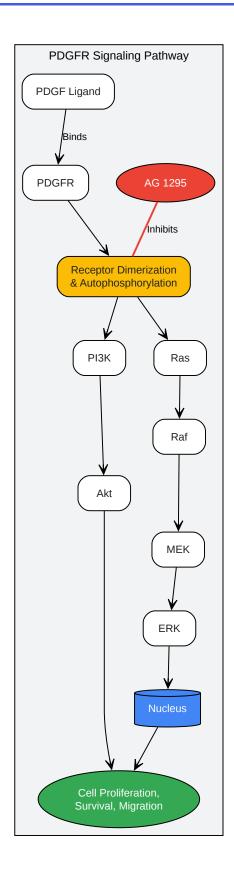
Caption: Workflow for an AG 1295-based cell proliferation (MTT) assay.



Mechanism of Action: PDGFR Signaling Inhibition

AG 1295 inhibits the signaling cascade initiated by the binding of PDGF to its receptor. This action prevents the downstream activation of key pathways like PI3K/Akt and MAPK/ERK, which are critical for cell proliferation and survival.





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Caption: Inhibition of the PDGFR signaling cascade by AG 1295.



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